

Application Notes and Protocols for (S)-U-FR2709 Hydrochloride Intraperitoneal Injection

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Compound of Interest

Compound Name: (S)-UFR2709 hydrochloride

Cat. No.: B10824842

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These application notes provide a comprehensive guide for the preparation of **(S)-UFR2709 hydrochloride** for intraperitoneal (i.p.) injection in a research setting. The following protocols are based on established methodologies and published studies to ensure safe and effective administration for in vivo experiments.

Compound Information

(S)-UFR2709 hydrochloride is a competitive nicotinic acetylcholine receptor (nAChR) antagonist. It has been utilized in preclinical studies to investigate its effects on conditions such as alcohol dependence.

Data Presentation

A summary of the quantitative data for **(S)-UFR2709 hydrochloride** is presented in Table 1. This information is critical for accurate dose calculations and solution preparation.

Parameter	Value	Source
Molecular Weight	255.74 g/mol	[1][2][3][4]
Vehicle	Saline (0.9% NaCl)	[1][2][3][5][6]
Route of Administration	Intraperitoneal (i.p.)	[1][2][3][5][7]
Reported Doses	1, 2.5, 5, and 10 mg/kg	[2][4]
Injection Volume	1 ml/kg	[1][2][3][5]
Solubility	Data not available. Assumed to be soluble in saline at the concentrations required for reported doses.	
Stability of Solution	Data not available. It is recommended to prepare fresh solutions for each experiment.	

Experimental Protocols

This section details the step-by-step methodology for preparing **(S)-UFR2709 hydrochloride** for intraperitoneal injection.

Materials and Equipment

- **(S)-UFR2709 hydrochloride** powder
- Sterile 0.9% saline solution
- Sterile vials
- Vortex mixer
- Sonicator (optional)
- Analytical balance
- Sterile syringes (1 ml)

- Sterile needles (25-27 gauge)
- 70% ethanol for disinfection
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation (Example for a 10 mg/ml stock)

- Calculate the required amount of **(S)-UFR2709 hydrochloride**. For a 10 mg/ml stock solution, weigh out 10 mg of the compound.
- Aseptically transfer the powder to a sterile vial.
- Add the sterile saline. Using a sterile syringe, add 1 ml of sterile 0.9% saline to the vial.
- Dissolve the compound. Vortex the vial vigorously until the powder is completely dissolved. If necessary, sonicate for short intervals to aid dissolution.
- Visually inspect the solution to ensure it is clear and free of particulates.

Dosing Solution Preparation and Administration

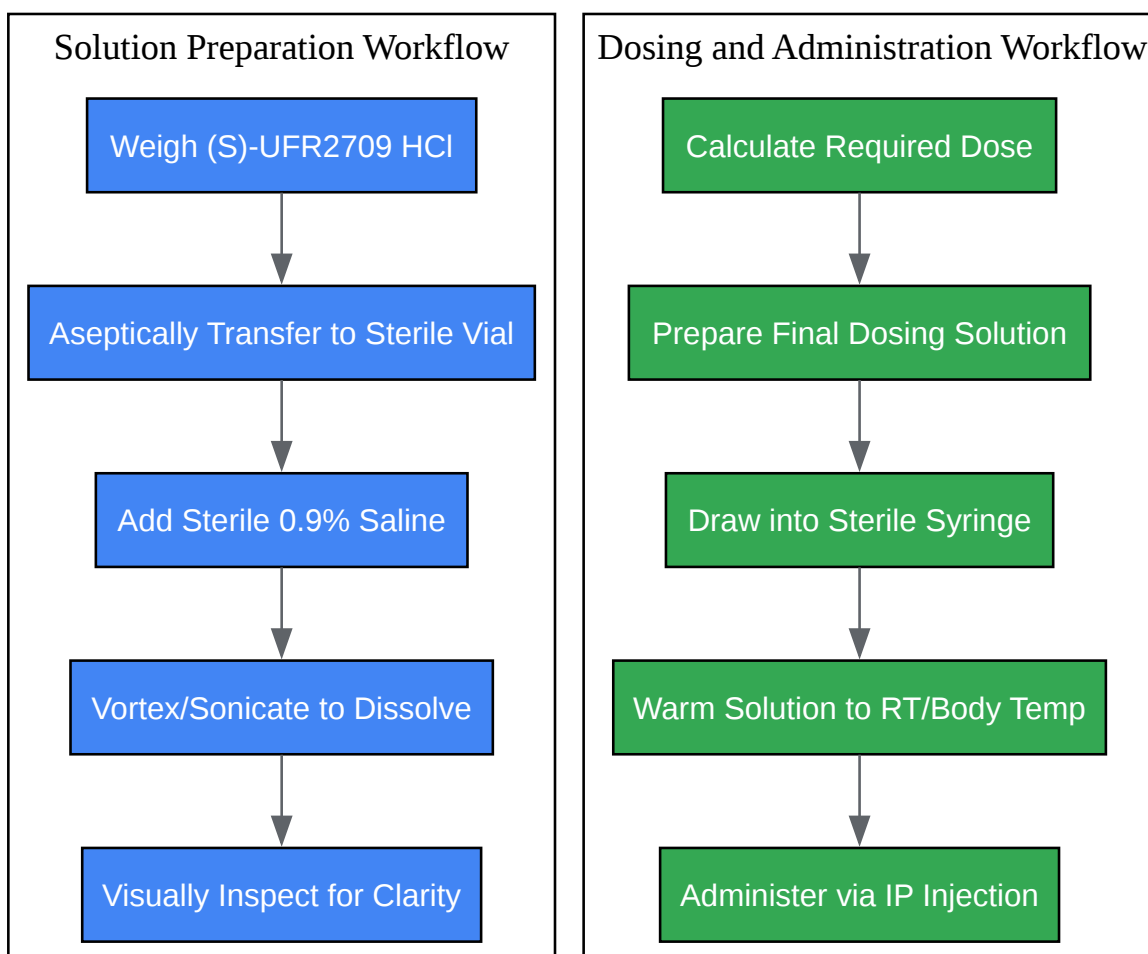
- Determine the required dose and animal weight. For example, to administer a 2.5 mg/kg dose to a 25g mouse:
 - $\text{Dose (mg)} = 2.5 \text{ mg/kg} * 0.025 \text{ kg} = 0.0625 \text{ mg}$
- Calculate the injection volume. Based on the stock solution concentration (10 mg/ml) and the required dose:
 - $\text{Volume (ml)} = 0.0625 \text{ mg} / 10 \text{ mg/ml} = 0.00625 \text{ ml}$
 - Note: This volume is very small and may require further dilution of the stock solution for accurate administration.
- Prepare the final dosing solution. It is often more practical to prepare a larger volume of a more dilute solution. For example, to inject a volume of 0.1 ml, a dosing solution with a

concentration of 0.625 mg/ml would be required.

- Draw the calculated volume into a sterile 1 ml syringe fitted with a 25-27 gauge needle.
- Warm the solution to room temperature or body temperature before injection to minimize discomfort to the animal.
- Administer the solution via intraperitoneal injection. Follow appropriate animal handling and injection techniques.

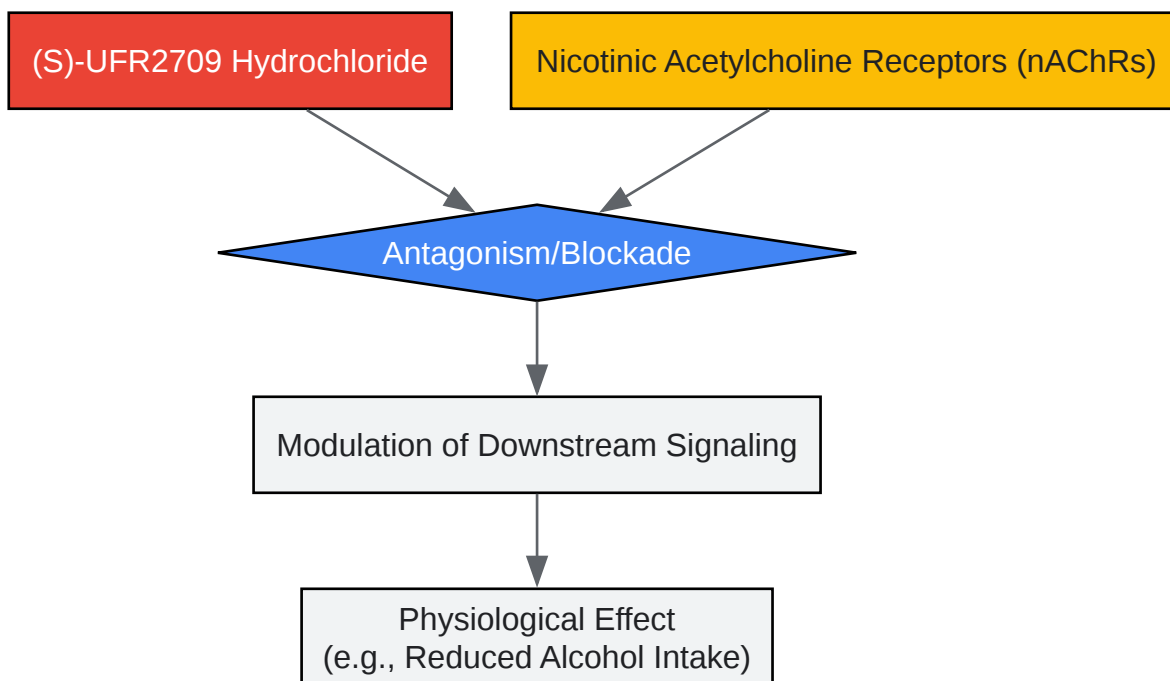
Visualization

The following diagrams illustrate the key workflows and concepts described in these application notes.



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Caption: Experimental workflow for preparing and administering **(S)-UFR2709 hydrochloride**.



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Caption: Signaling pathway diagram illustrating the mechanism of action of **(S)-UFR2709 hydrochloride**.

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